

A Comprehensive Technical Guide to the Physical Properties of Vinyl Butyrate

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Compound of Interest

Compound Name: Vinyl butyrate

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Introduction

Vinyl butyrate (also known as vinyl butanoate) is an organic compound and the ester of butyric acid and vinyl alcohol. It is a colorless liquid with a characteristic fruity odor.^[1] This document provides an in-depth overview of the core physical properties of **vinyl butyrate**, supplemented with detailed experimental protocols for their determination. The information is intended to support research, development, and quality control activities where this chemical is utilized.

Core Physical and Chemical Properties

Vinyl butyrate's utility in various applications is largely dictated by its distinct physical and chemical characteristics. It is primarily used in the production of polymers and resins, where it serves as a monomer to enhance flexibility and adhesion in coatings and adhesives.^{[1][2]} It also finds application as a plasticizer and an intermediate in organic synthesis.^[1]

Data Summary

The quantitative physical properties of **vinyl butyrate** are summarized in the table below for ease of reference and comparison.

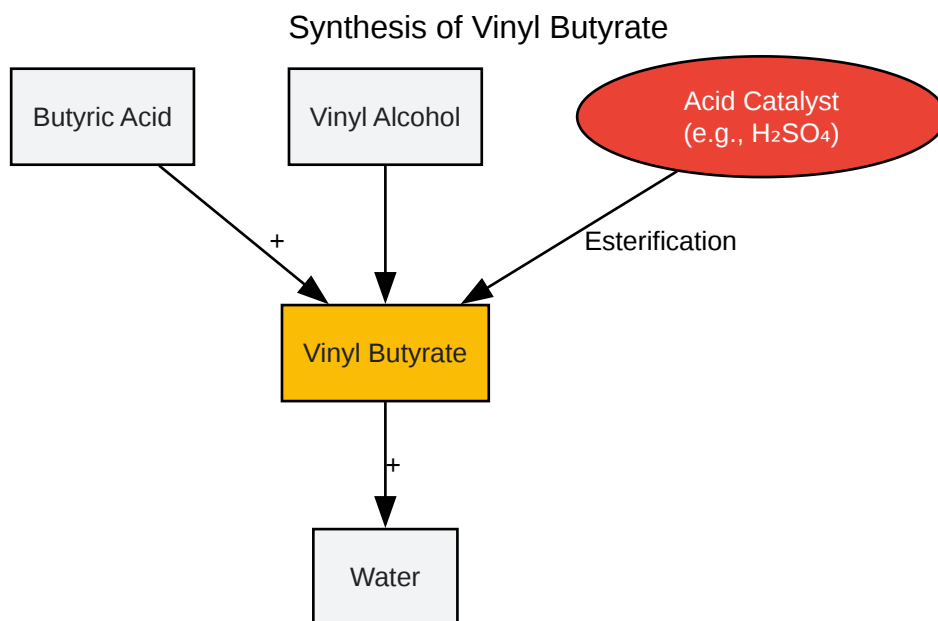
| Property | Value | Units | Conditions |
|--------------------------------|---|-------------------------|-------------|
| Molecular Formula | C ₆ H ₁₀ O ₂ | | |
| Molecular Weight | 114.14 | g/mol | |
| Melting Point | -80 | °C | |
| Boiling Point | 115-117 | °C | at 760 mmHg |
| Density | 0.899 | g/mL | at 20 °C |
| Refractive Index | 1.410 | at 20 °C | |
| Vapor Pressure | 15.6 | mmHg | at 25 °C |
| Flash Point | 20 | °C | closed cup |
| Solubility in Water | Slightly soluble | | |
| Solubility in Organic Solvents | Soluble | e.g., ethanol, ether[1] | |

Synthesis of Vinyl Butyrate

The primary methods for synthesizing **vinyl butyrate** are through esterification and transesterification reactions.

- **Acid-Catalyzed Esterification:** This foundational method involves the reaction of vinyl alcohol with butyric acid, typically using a Brønsted acid catalyst like sulfuric acid. The reaction is often conducted under reflux conditions to drive the formation of the ester.[2]
- **Transesterification:** An efficient alternative is the reaction of a vinyl ester, such as vinyl acetate, with butyric acid. The vinyl group in vinyl esters makes them more reactive than their alkyl counterparts, facilitating an irreversible reaction that drives the equilibrium towards the product.[2]

A diagram illustrating the general synthesis of **vinyl butyrate** is provided below.



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Caption: Acid-catalyzed esterification of butyric acid and vinyl alcohol.

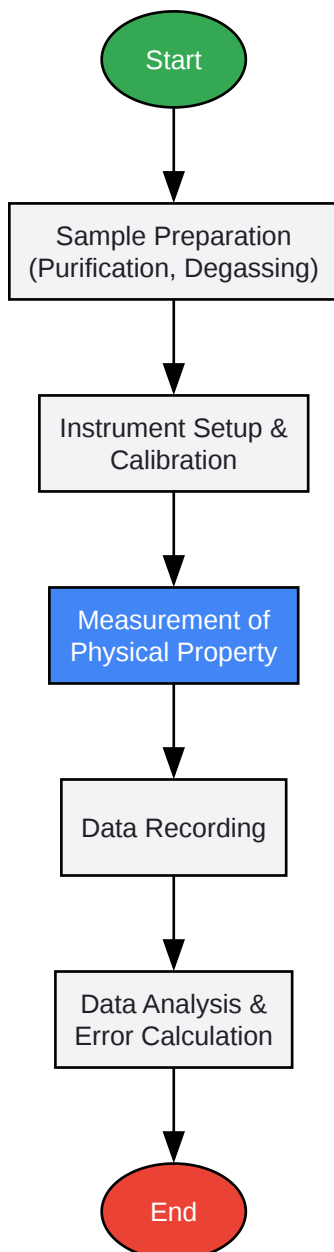
Experimental Protocols for Determining Physical Properties

Accurate determination of physical properties is critical for quality control and research applications. The following sections detail the standard experimental methodologies for measuring the key physical properties of **vinyl butyrate**.

General Experimental Workflow

The process of determining a physical property of a chemical like **vinyl butyrate** follows a standardized workflow to ensure accuracy and reproducibility.

General Workflow for Physical Property Determination



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Caption: A generalized workflow for experimental physical property determination.

Determination of Boiling Point (Capillary Method)

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[3]

Apparatus:

- Thiele tube or similar heating bath[4]
- Thermometer
- Capillary tube (sealed at one end)[4]
- Small test tube
- Liquid paraffin or other suitable heating oil[5]
- Bunsen burner or hot plate

Procedure:

- Place a small amount of **vinyl butyrate** into the small test tube.
- Invert the sealed capillary tube and place it into the test tube with the open end submerged in the liquid.[6]
- Attach the test tube to the thermometer and immerse it in the Thiele tube containing the heating oil.[4]
- Gently heat the side arm of the Thiele tube.[4]
- Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[5]
- When a continuous stream of bubbles is observed, remove the heat source.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.[4][6]

Determination of Melting Point (Capillary Method)

Principle: The melting point is the temperature at which a solid transitions into a liquid. For pure crystalline compounds, this occurs over a narrow range.[7]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp) or Thiele tube
- Thermometer
- Capillary tubes (sealed at one end)[8]

Procedure:

- Ensure the **vinyl butyrate** sample is completely frozen (as its melting point is $-80\text{ }^{\circ}\text{C}$, this requires specialized cooling).
- Finely powder the solid sample.
- Pack a small amount of the powdered sample into the sealed end of a capillary tube to a height of 2-3 mm.[9]
- Place the capillary tube in the melting point apparatus.[10]
- Heat the sample, initially at a faster rate, then slow down to about $1\text{-}2\text{ }^{\circ}\text{C}$ per minute as the expected melting point is approached.
- Record the temperature at which the first drop of liquid is observed and the temperature at which the entire sample has melted. This range is the melting point.

Measurement of Density (Pycnometer Method)

Principle: Density is the mass per unit volume of a substance. A pycnometer allows for the precise measurement of the volume of a liquid.

Apparatus:

- Pycnometer (a glass flask with a ground-glass stopper containing a capillary tube)
- Analytical balance

- Constant temperature bath

Procedure:

- Clean and thoroughly dry the pycnometer and its stopper.
- Weigh the empty, dry pycnometer on the analytical balance (M1).[\[11\]](#)
- Fill the pycnometer with distilled water and insert the stopper, ensuring any excess water is expelled through the capillary.
- Place the filled pycnometer in a constant temperature bath (e.g., 20 °C) until it reaches thermal equilibrium.[\[11\]](#)
- Remove the pycnometer, dry the exterior completely, and weigh it (M2).
- Empty and dry the pycnometer.
- Fill the pycnometer with **vinyl butyrate**, following the same procedure as with the water.
- Weigh the pycnometer filled with **vinyl butyrate** at the same temperature (M3).
- The density of **vinyl butyrate** is calculated using the known density of water at that temperature.

Measurement of Refractive Index (Abbe Refractometer)

Principle: The refractive index is a dimensionless number that describes how light propagates through a medium. It is a characteristic property of a substance.

Apparatus:

- Abbe refractometer[\[12\]](#)
- Constant temperature water bath
- Dropper

Procedure:

- Calibrate the Abbe refractometer using a standard liquid with a known refractive index, such as distilled water.[13]
- Ensure the prisms of the refractometer are clean and dry.[12]
- Place a few drops of **vinyl butyrate** onto the surface of the measuring prism.[13]
- Close the prisms.
- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus on the crosshairs of the eyepiece.[13]
- If color fringes are present, adjust the compensator to remove them.[13]
- Read the refractive index from the scale.
- Perform the measurement at a constant temperature, typically 20 °C, by circulating water from a constant temperature bath through the refractometer.

Determination of Flash Point (Closed-Cup Method)

Principle: The flash point is the lowest temperature at which the vapors of a volatile material will ignite when given an ignition source.[14]

Apparatus:

- Pensky-Martens closed-cup tester or a similar closed-cup apparatus[15]
- Thermometer
- Ignition source (e.g., a small flame or spark)

Procedure:

- Pour the **vinyl butyrate** sample into the test cup up to the marked level.[15]
- Place the lid on the cup, which is fitted with a thermometer and a stirrer.[15]
- Heat the sample at a slow, constant rate (e.g., 5-6 °C per minute).[16]

- At regular temperature intervals, apply the ignition source to the opening in the lid.[15]
- The flash point is the lowest temperature at which a brief flash is observed inside the cup.
[14]

Safety and Handling

Vinyl butyrate is a flammable liquid and vapor.[17] It is harmful if inhaled and can cause skin and eye irritation.[17][18]

- Handling: Work in a well-ventilated area, preferably under a fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[18]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[19] Ground and bond containers when transferring material to prevent static discharge.[18]
- First Aid: In case of inhalation, move the person to fresh air. If there is skin contact, wash with soap and water. For eye contact, rinse with plenty of water. If swallowed, do not induce vomiting and seek medical attention.[19]

This guide provides a foundational understanding of the physical properties of **vinyl butyrate** and the methodologies for their determination. For more detailed safety information, always refer to the current Safety Data Sheet (SDS) for this compound.[18][19][20]

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References

- 1. CAS 123-20-6: Vinyl butyrate | CymitQuimica [cymitquimica.com]
- 2. Vinyl butyrate | 123-20-6 | Benchchem [benchchem.com]
- 3. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]

- 4. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 5. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 6. Video: Boiling Points - Concept [jove.com]
- 7. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 8. SSERC | Melting point determination [sserc.org.uk]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. westlab.com [westlab.com]
- 11. scientificlabs.co.uk [scientificlabs.co.uk]
- 12. scribd.com [scribd.com]
- 13. davjalandhar.com [davjalandhar.com]
- 14. almaaqal.edu.iq [almaaqal.edu.iq]
- 15. Flash Point - Prime Process Safety Center [primeprocesssafety.com]
- 16. oil-tester.com [oil-tester.com]
- 17. Vinyl butyrate | C₆H₁₀O₂ | CID 31247 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 18. chemicalbook.com [chemicalbook.com]
- 19. sigmaaldrich.cn [sigmaaldrich.cn]
- 20. Vinyl Butyrate | 123-20-6 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
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